Melting point validation for 4-Chloro-7,8-dimethyl-2-phenylquinoline

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Compound of Interest	
Compound Name:	*4-Chloro-7,8-dimethyl-2-phenylquinoline*
CAS No.:	*1156277-31-4*
Cat. No.:	*B11850238*

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Melting Point Validation Guide for **4-Chloro-7,8-dimethyl-2-phenylquinoline**: Methodological Comparison and Protocol Standardization

Introduction: The Criticality of Solid-State Characterization

4-Chloro-7,8-dimethyl-2-phenylquinoline (CAS 1156277-31-4) is a highly substituted quinoline derivative frequently utilized as a specialized building block in proteomics research and advanced drug discovery[1]. Before this compound can be integrated into downstream synthetic pathways or biological assays, its solid-state purity and structural identity must be rigorously verified.

The melting point is a fundamental thermodynamic property that serves as a primary indicator of both identity and purity. Impurities—such as residual solvents, unreacted precursors, or moisture—disrupt the crystalline lattice, leading to a depression of the melting point and a broadening of the melting range. Furthermore, highly substituted quinolines can exhibit polymorphism (existing in multiple crystalline forms), which drastically alters their

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physicochemical properties. This guide provides an objective comparison of melting point validation techniques and establishes self-validating protocols to ensure analytical accuracy.

Comparative Analysis of Melting Point Techniques

When validating the melting point of **4-Chloro-7,8-dimethyl-2-phenylquinoline**, researchers must select the appropriate analytical technique based on the required precision and regulatory compliance.

- Capillary Method (USP <741> / Ph. Eur. 2.2.14): The traditional pharmacopeial standard. It defines the melting point as the exact temperature at which the last solid particle of a compact column passes into the liquid phase (the "clear point")[2][3]. While highly accessible, it is a macroscopic observation technique.

- Differential Scanning Calorimetry (DSC) (USP <891>): A thermoanalytical technique that measures the heat flow difference between the sample and a reference[4][5]. DSC provides the extrapolated onset temperature and the peak endothermic temperature, offering unmatched precision and the ability to detect subtle polymorphic transitions or desolvation events[6][7].

- Hot Stage Microscopy (HSM): Combines polarized light microscopy with precise thermal control. It is unparalleled for visually observing physical changes—such as sublimation, decomposition, or solid-solid phase transitions—prior to the actual melt.

Table 1: Methodological Comparison for Quinoline Derivatives

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Parameter	Capillary Method (USP <741>)	DSC (USP <891>)	Hot Stage Microscopy (HSM)
Sample Requirement	3–4 mm column height (~1-2 mg)	2–5 mg	< 1 mg
Heating Rate	1 °C/min	1 °C/min to 10 °C/min	1 °C/min to 5 °C/min
Primary Output	Visual Melt Range & Clear Point	Heat Flow (mW) vs. Temperature	Visual Morphology & Birefringence
Precision	± 0.5 °C	± 0.1 °C	± 0.5 °C
Best Suited For	Routine QC & Pharmacopeial compliance	Polymorph screening & precise thermodynamics	Visualizing decomposition & sublimation

Representative Validation Dataset

To contextualize the performance of these methods, below is a representative validation dataset for a high-purity (>99%) batch of **4-Chloro-7,8-dimethyl-2-phenylquinoline**. (Note: As specific literature values for this exact proprietary derivative can vary based on crystallization solvents, this data serves as a methodological benchmark).

Table 2: Representative Melting Point Data for **4-Chloro-7,8-dimethyl-2-phenylquinoline**

Analytical Method	Onset Temperature (°C)	Peak / Clear Point (°C)	Observations
Capillary (Automated)	111.8	112.5	Sharp melt; no discoloration observed.
DSC (10 °C/min)	111.6 (Extrapolated)	112.7 (Endothermic Peak)	Single sharp endotherm; confirms phase purity.
Hot Stage Microscopy	111.5 (Loss of edges)	112.6 (Complete liquefaction)	Loss of birefringence observed at 111.5 °C.

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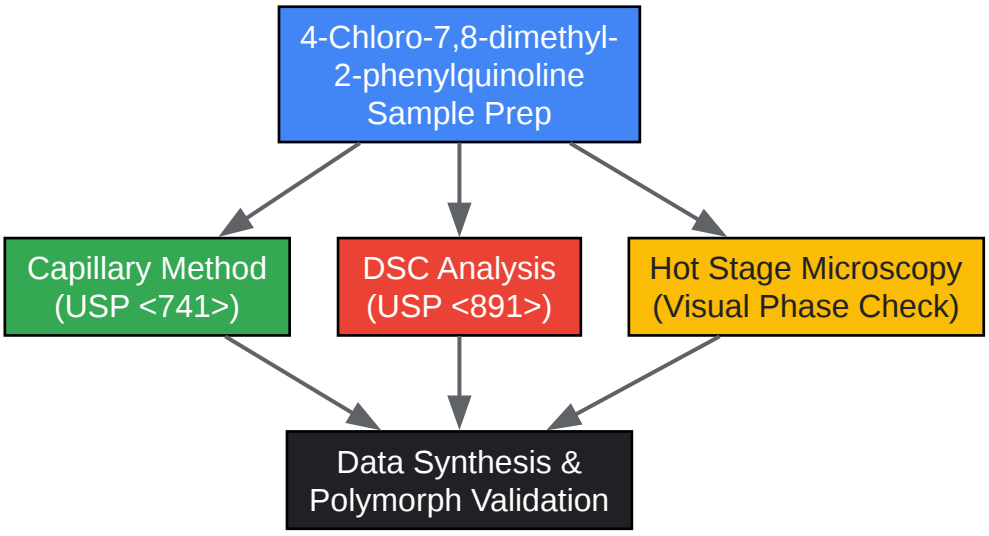
Experimental Workflows & Logical Relationships



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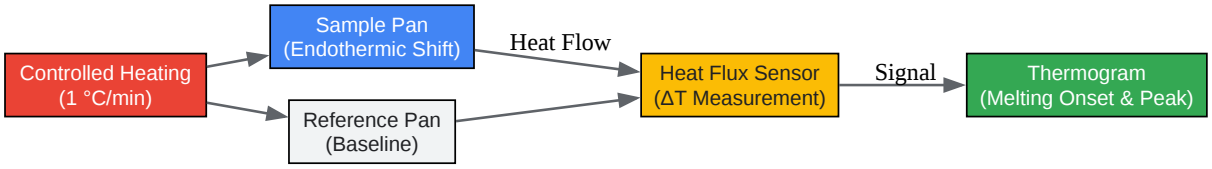
Caption: Multi-modal melting point validation workflow for solid-state characterization.



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Caption: Thermodynamic phase transition signaling pathway in Differential Scanning Calorimetry.

Detailed Experimental Protocols

As a Senior Application Scientist, I emphasize that a protocol is only as good as its internal controls. The following methodologies are designed as self-validating systems, ensuring that environmental variables do not compromise the integrity of the data.

Protocol 1: Pharmacopeial Capillary Method (USP <741> / Ph. Eur. 2.2.14)

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- System Suitability & Calibration: Before testing the quinoline sample, calibrate the melting point apparatus using a USP Primary Reference Standard (e.g., Acetanilide, melting range 114.1–115.3 °C)[8][9]. Causality: This verifies the accuracy of the instrument's temperature sensor against a known thermodynamic absolute, fulfilling regulatory compliance[9][10].

- Sample Preparation: Dry the finely powdered **4-Chloro-7,8-dimethyl-2-phenylquinoline** in a vacuum desiccator over anhydrous silica gel for 24 hours[8][11]. Causality: Residual moisture acts as an impurity, which will artificially depress the melting point and broaden the melting range.

- Capillary Loading: Introduce the dried powder into a glass capillary tube (0.8–1.2 mm internal diameter, 0.1–0.3 mm wall thickness) to form a compact column exactly 3–4 mm in height[2][3]. Causality: A uniform, tightly packed column ensures symmetrical heat transfer from the heating block to the core of the sample.

- Thermal Equilibration: Rapidly heat the instrument bath to approximately 10 °C below the expected melting point.

- Controlled Heating: Adjust the heating rate to exactly 1 °C/min[2][11]. Causality: A 1 °C/min rate prevents thermal lag, ensuring that the temperature recorded by the sensor perfectly matches the temperature experienced by the sample[9][10].

- Observation & Recording: Record the temperature at which the substance begins to coalesce (onset) and the exact temperature at which the last solid particle passes into the liquid phase (clear point)[2][12]. Calculate the mean of 5 independent readings[2].

Protocol 2: Differential Scanning Calorimetry (USP <891>)

- Instrument Calibration: Calibrate the DSC cell constant and temperature scale using high-purity Indium (

  = 156.6 °C,

  = 28.45 J/g).

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- Sample Encapsulation: Accurately weigh 2.0 to 5.0 mg of **4-Chloro-7,8-dimethyl-2-phenylquinoline** into a standard aluminum DSC pan. Crimp the lid securely[13]. Causality: Precise weighing allows for accurate enthalpy (

) calculations, while a flat pan bottom ensures optimal thermal contact with the heat flux sensor.

- Atmospheric Control: Establish a continuous dry Nitrogen purge through the sample chamber at a flow rate of 50 mL/min[13]. Causality: An inert nitrogen atmosphere prevents oxidative degradation of the quinoline ring during heating and safely sweeps away any evolved volatile gases.

- Thermal Cycle: Equilibrate the sample at 25 °C. Heat the sample at a controlled rate of 10 °C/min (or 1 °C/min if direct correlation to the capillary method is required) past the expected melting transition[7].

- Data Analysis: Using the instrument's analytical software, calculate the extrapolated onset temperature (

) and the peak endothermic temperature (

)[5]. The

  is generally considered the most accurate representation of the thermodynamic melting point in DSC analysis.

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